

# Dissolving Regelidine for Cell Culture: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Regelidine*

Cat. No.: *B15596243*

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## Introduction

**Regelidine** is a natural product isolated from the stems of *Tripterygium regelii*. As with many novel compounds, establishing reliable and reproducible protocols for its use in in vitro studies is crucial for accurate experimental outcomes. This document provides detailed application notes and protocols for the dissolution of **Regelidine** for cell culture applications, compiled from available product information and general laboratory best practices.

## Data Presentation: Solubility and Storage

Quantitative data regarding the solubility and storage of **Regelidine** is summarized in the table below for easy reference.

Parameter	Value	Notes
Solvent	Dimethyl Sulfoxide (DMSO)	Use newly opened, anhydrous DMSO as hygroscopic DMSO can negatively impact solubility.[1]
Solubility in DMSO	2 mg/mL (3.34 mM)	Aided by ultrasonication and warming to 60°C.[1]
Stock Solution Storage	-80°C for up to 6 months-20°C for up to 1 month	Protect from light. Aliquot to avoid repeated freeze-thaw cycles.[1]
Appearance	Solid	Off-white to light yellow.[1]
Molecular Weight	599.67 g/mol	
Formula	C <sub>35</sub> H <sub>37</sub> NO <sub>8</sub>	

## Experimental Protocols

### I. Preparation of a 10 mM Regelidine Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Regelidine**, a common starting concentration for in vitro studies.

Materials:

- **Regelidine** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, DNase/RNase-free microcentrifuge tubes
- Vortex mixer
- Water bath or heat block set to 60°C

- Ultrasonic bath

Procedure:

- Weighing **Regelidine**: Accurately weigh the desired amount of **Regelidine** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.997 mg of **Regelidine**.
- Adding DMSO: Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the **Regelidine** powder. To continue the example, add 1 mL of DMSO.
- Dissolution:
  - Vortex the solution vigorously for 1-2 minutes.
  - If the **Regelidine** is not fully dissolved, place the tube in a 60°C water bath or heat block for 5-10 minutes.<sup>[1]</sup>
  - Following heating, sonicate the solution in an ultrasonic bath for 10-15 minutes, or until the solution is clear.<sup>[1]</sup>
  - Visually inspect the solution to ensure there are no visible particles.
- Sterilization (Optional but Recommended): If necessary, the stock solution can be sterilized by passing it through a 0.22 µm syringe filter compatible with DMSO.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month), protected from light.<sup>[1]</sup>

## II. Preparation of Working Solutions in Cell Culture Medium

This protocol outlines the dilution of the **Regelidine** stock solution to final working concentrations in cell culture medium. It is critical to keep the final DMSO concentration in the culture medium as low as possible to avoid solvent-induced cytotoxicity. A final DMSO

concentration of  $\leq 0.1\%$  is generally considered safe for most cell lines, though some may tolerate up to 0.5%.

Materials:

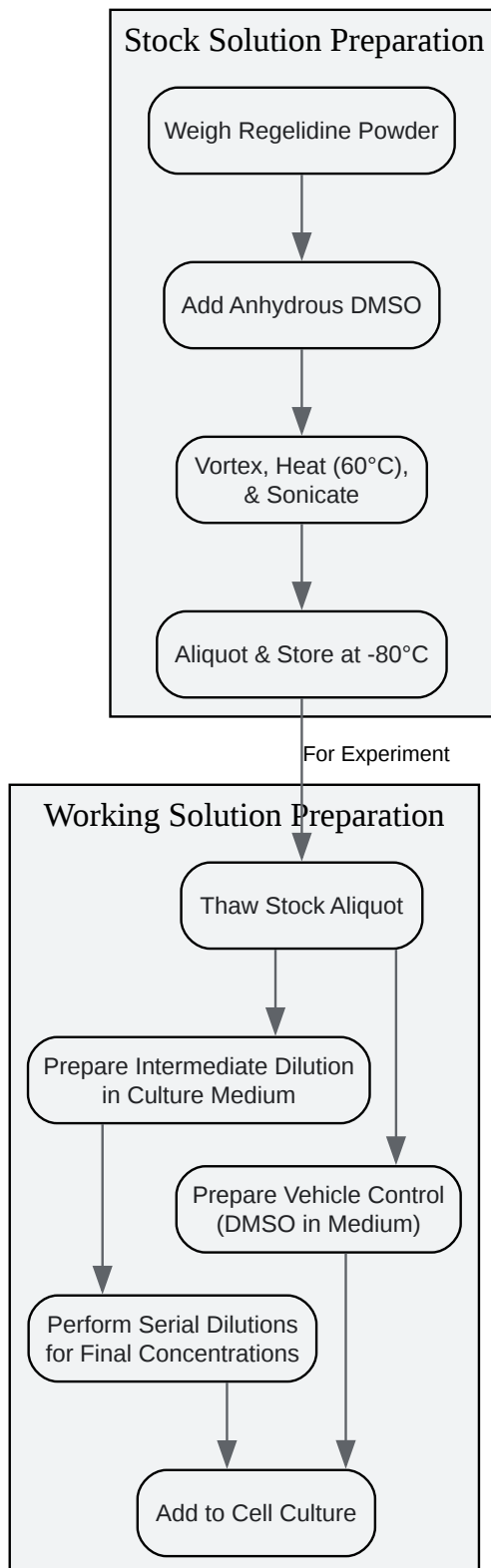
- 10 mM **Regelidine** stock solution in DMSO
- Pre-warmed, complete cell culture medium appropriate for your cell line
- Sterile tubes for dilution

Procedure:

- **Determine Final Concentration:** Decide on the final concentrations of **Regelidine** you wish to test in your experiment.
- **Calculate Dilutions:** Calculate the volume of the 10 mM stock solution needed to achieve the desired final concentrations. For example, to prepare 1 mL of a 10  $\mu\text{M}$  working solution from a 10 mM stock, you would perform a 1:1000 dilution (add 1  $\mu\text{L}$  of stock to 999  $\mu\text{L}$  of medium).
- **Serial Dilution (Recommended):** To ensure accuracy and to keep the final DMSO concentration consistent across different treatment groups, it is best practice to perform serial dilutions.
  - Prepare an intermediate dilution of the 10 mM stock solution in complete cell culture medium.
  - Use this intermediate dilution to prepare your final working concentrations.
- **Vehicle Control:** Prepare a vehicle control by adding the same volume of DMSO to the cell culture medium as was used for the highest concentration of **Regelidine**. This is crucial to distinguish the effects of **Regelidine** from any potential effects of the solvent.
- **Application to Cells:** Add the prepared working solutions (including the vehicle control) to your cell cultures and proceed with your experiment.

## Mandatory Visualizations

## Experimental Workflow for Preparing Regelidine Working Solutions



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Caption: Workflow for the preparation of **Regelidine** stock and working solutions for cell culture experiments.

## Signaling Pathway Information

As of the latest literature search, there is no specific, publicly available information detailing the signaling pathways modulated by **Regelidine**. While some studies have investigated the biological activities of extracts from *Tripterygium regelii*, the molecular targets and specific pathways affected by pure **Regelidine** have not been elucidated. Therefore, a diagram of its signaling pathway cannot be provided at this time. Researchers are encouraged to perform target identification and pathway analysis studies to uncover the mechanism of action of **Regelidine**.

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## References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- To cite this document: BenchChem. [Dissolving Regelidine for Cell Culture: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15596243/docs#dissolving-regelidine-for-cell-culture-application-notes-and-protocols\]](https://www.benchchem.com/product/b15596243/docs#dissolving-regelidine-for-cell-culture-application-notes-and-protocols)

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